

# Technical Support Center: Pyrasulfotole Application and Off-Target Spray Drift Reduction

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## Compound of Interest

Compound Name: *Pyrasulfotole*

Cat. No.: *B166964*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to minimize off-target spray drift during the application of **Pyrasulfotole**.

## Troubleshooting Guide: Common Issues in Pyrasulfotole Spray Application

This guide addresses specific problems you may encounter during your experiments, providing potential causes and actionable solutions.

Issue 1: Visible drift is observed during or immediately after application.

Potential Cause	Solution
Inappropriate Nozzle Selection: Using nozzles that produce fine droplets which are highly susceptible to wind.	Action: Immediately cease application. Select nozzles that produce a Medium to Coarse droplet size, as recommended for Pyrasulfotole-containing products. Air-induction (AI) or low-drift nozzles are highly recommended. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
High Wind Speed: Wind speeds exceeding the recommended threshold for Pyrasulfotole application.	Action: Stop spraying. Monitor wind speed with a calibrated anemometer. For Pyrasulfotole products like Velocity®, do not apply when wind speed is less than 3 or more than 20 km per hour at the application site.
Excessive Boom Height: The spray boom is positioned too high above the target, increasing the time for droplets to be influenced by wind.	Action: Lower the boom to the minimum height required for uniform spray coverage. For products like Velocity®, a boom height of no more than 50-55 cm above the ground is recommended.
High Application Speed: Driving the sprayer at a high speed can create turbulence that lifts fine droplets into the air.	Action: Reduce the application speed. Slower speeds allow for better deposition and less turbulence.

Issue 2: Damage to sensitive non-target plants is observed days after application, even with no visible drift during the application.

Potential Cause	Solution
Temperature Inversion: Spraying during a temperature inversion can trap fine spray droplets in a layer of cool air near the ground, allowing them to move long distances with gentle air movement.	Action: Avoid spraying during early morning, late evening, and night when temperature inversions are more likely to occur. Use a smoke generator or observe smoke from a distant source to identify inversion conditions (if smoke does not disperse vertically).
Vapor Drift: Although less common with Pyrasulfotole's formulation, high temperatures and low humidity can cause some herbicide formulations to volatilize and move as a vapor.	Action: Apply Pyrasulfotole during cooler parts of the day. Avoid application when temperatures are high and relative humidity is low.
Inadequate Buffer Zone: Insufficient distance between the application area and sensitive non-target plants.	Action: Establish an appropriate buffer zone. Regulatory bodies have specified buffer zones for Pyrasulfotole, which can range from 2 to 375 meters depending on the formulation and application equipment, to protect nearby plants.

## Frequently Asked Questions (FAQs)

### Application Parameters

- Q1: What is the recommended droplet size for **Pyrasulfotole** application to minimize drift?  
A1: For **Pyrasulfotole**-containing products, it is recommended to use nozzles that produce a Medium to Coarse spray droplet size. This is a critical factor in reducing off-target drift. Droplets smaller than 150 microns are most prone to drift.[\[4\]](#)
- Q2: What are the ideal wind conditions for applying **Pyrasulfotole**? A2: For products such as Velocity®, application should only occur when the wind speed is between 3 and 20 km per hour. It is crucial to measure wind speed and direction at the application site.
- Q3: What is the optimal boom height for **Pyrasulfotole** application? A3: The boom should be set to the lowest height that still provides uniform coverage. For some **Pyrasulfotole** products, a maximum boom height of 50-55 cm above the target is recommended.

### Equipment and Technology

- Q4: Which nozzle types are best for reducing **Pyrasulfotole** drift? A4: Air-induction (AI) nozzles are highly effective at reducing drift by producing larger, air-filled droplets.[2] Pre-orifice or turbulence chamber nozzles also help in creating coarser droplets. The use of drift-reducing nozzles can significantly decrease the number of driftable fine droplets.
- Q5: How does spray pressure affect drift, and what is the recommended range? A5: Higher spray pressures generally produce finer droplets, increasing the risk of drift. It is recommended to use the lowest pressure that still provides an effective spray pattern for the chosen nozzle. For many applications, keeping the pressure below 40 psi is advisable.

### Adjuvants and Formulations

- Q6: Can drift-reducing adjuvants be used with **Pyrasulfotole**? A6: Yes, drift-reducing adjuvants can be effective. These adjuvants work by increasing the viscosity of the spray solution, which in turn increases the droplet size. However, their performance can vary, and they should be used as part of an integrated drift management strategy, not as a sole solution.
- Q7: What is the formulation of **Pyrasulfotole**, and how does it affect drift potential? A7: **Pyrasulfotole** is often formulated as an emulsifiable concentrate. The physical properties of the formulation, such as viscosity and density, can influence droplet formation and, consequently, drift.

## Data Presentation

Table 1: Comparison of Drift Potential for Different Nozzle Types

This table summarizes the results of a study comparing the drift reduction potential of various nozzle types relative to a standard flat-fan nozzle. While this study was not conducted with **Pyrasulfotole** specifically, it provides valuable comparative data on nozzle performance.

Nozzle Type	Operating Pressure (MPa)	Droplet Size Classification	Drift Reduction Percentage (%)
Standard Flat-Fan (ST110-03)	0.2	Fine	43.3
Standard Flat-Fan (ST110-03)	0.3	Very Fine	0 (Reference)
Standard Flat-Fan (ST110-03)	0.4	Very Fine	-50.0
Compact Air-Induction (IDK)	0.2	Coarse	>90
Compact Air-Induction (IDK)	0.3	Medium	>90
Compact Air-Induction (IDK)	0.4	Medium	>90
Twin-Fan Air-Induction (IDKT)	0.2	Coarse	>90
Twin-Fan Air-Induction (IDKT)	0.3	Medium	>90
Twin-Fan Air-Induction (IDKT)	0.4	Medium	>90

Source: Adapted from a study on the evaluation of compact air-induction flat fan nozzles for herbicide applications.

Table 2: Effect of Adjuvants on Droplet Size and Drift Reduction in a Wind Tunnel Study

This table presents data from a wind tunnel experiment on the impact of different adjuvant types on spray droplet characteristics and drift potential. This data is not specific to **Pyrasulfotole** but illustrates the potential benefits of using adjuvants.

Adjuvant Type	Volumetric Median Diameter (VMD) (µm)	Percentage of Droplets <100 µm	Drift Reduction Potential (%)
Water Only (Control)	275 (Fine)	15.2	0
Mineral Oil	320 (Medium)	10.5	45.8
Vegetable Oil	350 (Coarse)	8.1	59.4
Polymer	280 (Fine)	14.8	32.1

Source: Adapted from a study on the effect of adjuvants on droplet size and drift reduction potential.

## Experimental Protocols

### Protocol for a Field Study to Determine the Downwind Effects of **Pyrasulfotole** Spray Drift

This protocol is adapted from a study on isoxaflutole, an HPPD-inhibiting herbicide with a similar mode of action to **Pyrasulfotole**.

1. Objective: To quantify the downwind deposition of **Pyrasulfotole** and assess its biological effects on sensitive non-target plant species under field conditions.
2. Experimental Design:
  - Test Site: A level field with uniform vegetation cover, free of obstructions that could interfere with airflow.
  - Application Area: A defined plot of at least 40 meters in width and 100 meters in length.
  - Downwind Sampling: Establish sampling lines perpendicular to the direction of spray application at downwind distances of 1.5, 3, 7.5, 15, 30, and 60 meters from the edge of the application area.
  - Upwind Control: Place control collectors and plants at a sufficient distance upwind of the application area to avoid contamination.

- Replication: Conduct a minimum of three replicate spray events for each treatment.

### 3. Materials and Methods:

- Herbicide: A formulated **Pyrasulfotole** product, applied at the maximum labeled rate.
- Application Equipment: A calibrated agricultural sprayer equipped with the nozzle types to be tested (e.g., standard flat-fan vs. air-induction nozzles).
- Drift Collectors: Use artificial collectors such as Mylar sheets, petri dishes, or absorbent pads placed at each sampling distance to quantify ground deposition. For airborne drift, use vertical collectors like pipe cleaners or fishing line.
- Biological Indicators: Place potted, sensitive non-target plant species (e.g., lettuce, tomato) at each sampling distance to assess phytotoxicity.
- Meteorological Monitoring: Continuously record wind speed and direction, temperature, and relative humidity at a height representative of the spray boom throughout the application.

### 4. Procedure:

- Prior to application, place drift collectors and biological indicators at the predetermined locations.
- Conduct the spray application across the designated plot, ensuring consistent speed and boom height.
- After the spray has settled, retrieve the collectors and transport them to the laboratory for analysis.
- Monitor the biological indicators for signs of phytotoxicity (e.g., bleaching, stunting) at regular intervals for at least 21 days after application.

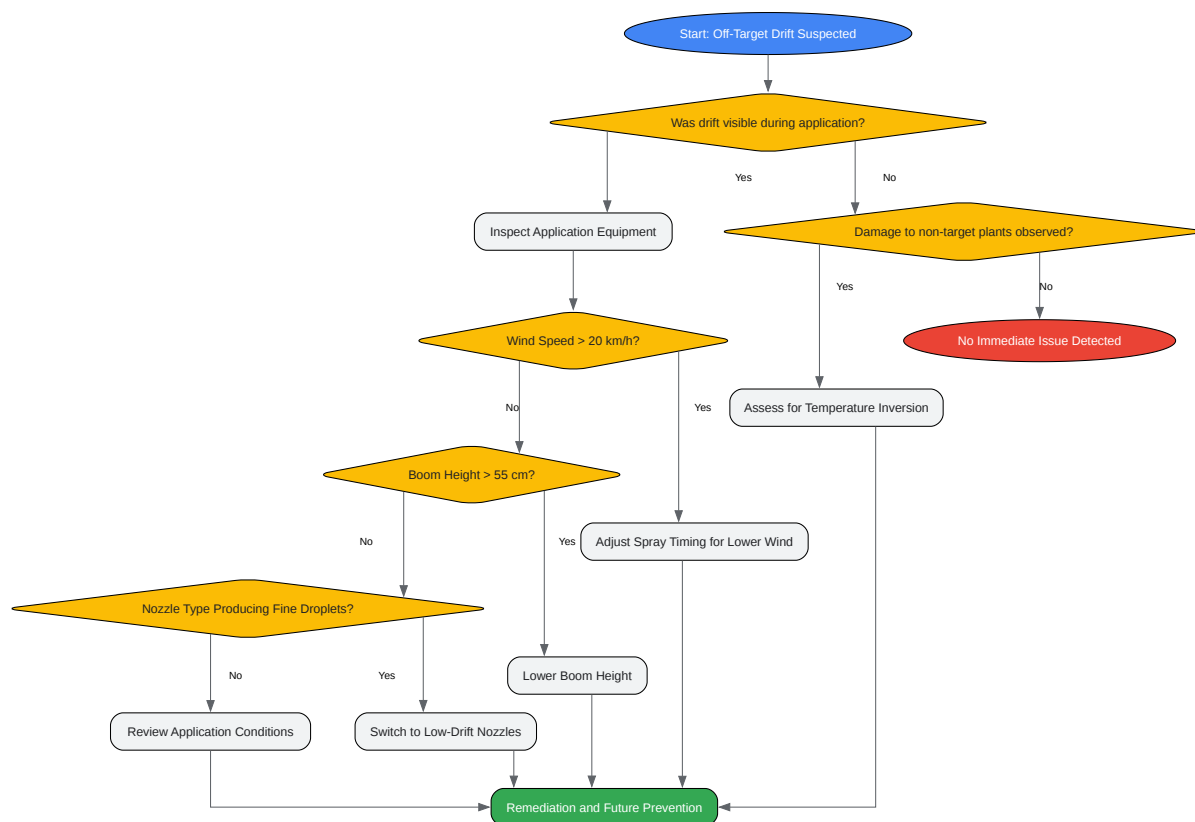
### 5. Data Analysis:

- Quantify the amount of **Pyrasulfotole** on the collectors using an appropriate analytical method (e.g., liquid chromatography-mass spectrometry).

- Calculate the percentage of the applied rate deposited at each downwind distance.
- Assess the phytotoxicity to the biological indicators using a visual rating scale.
- Correlate the drift deposition data with the meteorological conditions recorded during the application.

## Mandatory Visualizations

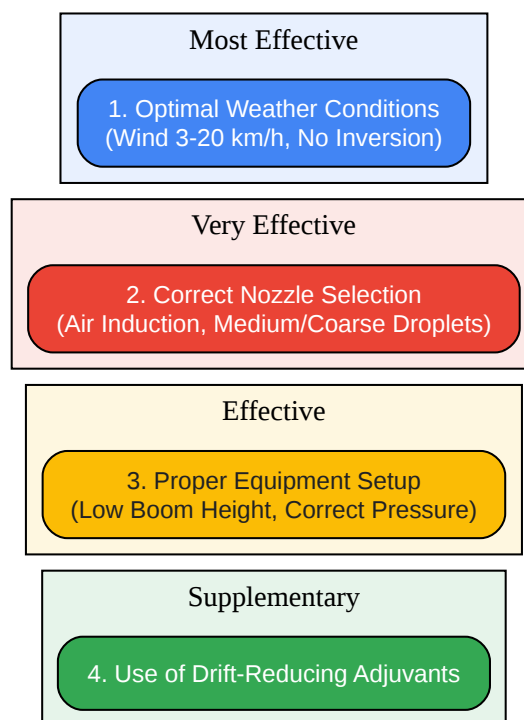




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Caption: Troubleshooting workflow for identifying the cause of off-target spray drift.

## Hierarchy of Drift Reduction Techniques



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Caption: Hierarchy of the most effective techniques for reducing spray drift.

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